

Application Notes and Protocols: Lidoflazine in Microvascular Angina Research

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These application notes provide a detailed overview of the use of **Lidoflazine** in the research of microvascular angina, targeting researchers, scientists, and drug development professionals.

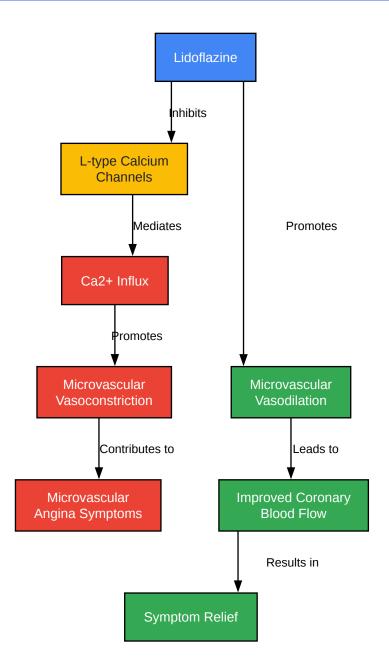
Introduction

Microvascular angina is characterized by chest pain typical of angina pectoris, objective evidence of myocardial ischemia, but with no obstructive coronary artery disease in epicardial arteries.[1][2] The underlying pathophysiology often involves coronary microvascular dysfunction (CMD).[3][4] **Lidoflazine**, a piperazine derivative, has been investigated as a potential therapeutic agent for this condition.[5][6] It functions as a calcium channel blocker, inducing vasodilation and potentially improving coronary blood flow.[7][8]

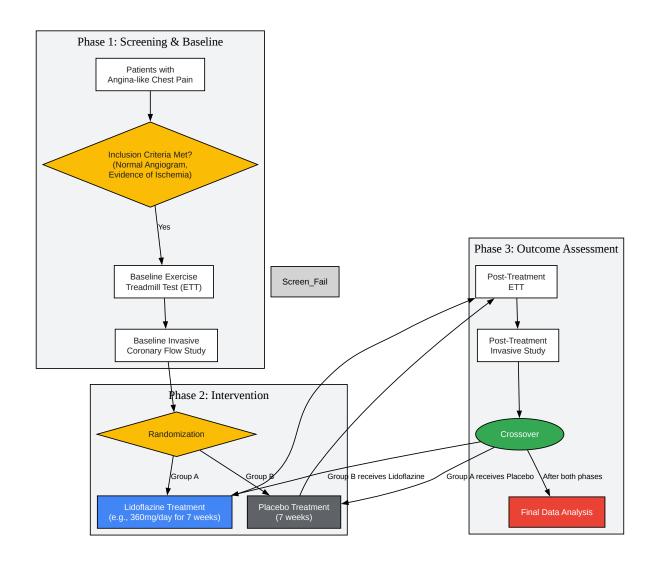
Mechanism of Action

Lidoflazine is a calcium-entry blocker that reduces the influx of calcium into vascular smooth muscle cells and cardiomyocytes.[7][9][10] This action leads to a decrease in coronary vascular resistance and antagonizes processes that increase coronary vasomotor tone.[7] By inhibiting calcium-dependent vasoconstriction in the coronary microcirculation, **Lidoflazine** aims to alleviate the impaired coronary flow reserve characteristic of microvascular angina.

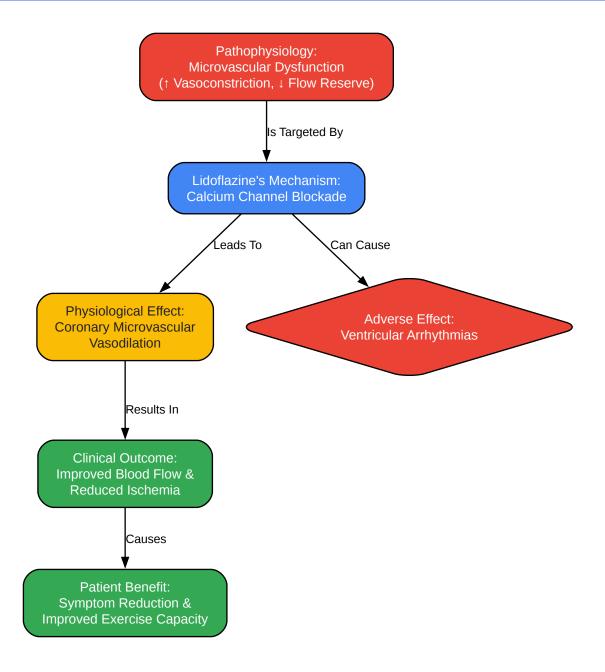












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References

• 1. researchgate.net [researchgate.net]







- 2. scispace.com [scispace.com]
- 3. ClinicalTrials.gov [clinicaltrials.gov]
- 4. Treatment of Angina and Microvascular Coronary Dysfunction PMC [pmc.ncbi.nlm.nih.gov]
- 5. Beneficial and detrimental effects of lidoflazine in microvascular angina PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scispace.com [scispace.com]
- 7. The pathophysiology of angina pectoris and the effect of lidoflazine PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. A randomized clinical study of a calcium-entry blocker (lidoflazine) in the treatment of comatose survivors of cardiac arrest - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. utsouthwestern.elsevierpure.com [utsouthwestern.elsevierpure.com]
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